

4-Acetamido-3-ethoxynitrobenzene molecular structure and weight

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Compound of Interest

Compound Name: 4-Acetamido-3-ethoxynitrobenzene

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An In-depth Technical Guide on **4-Acetamido-3-ethoxynitrobenzene**: Molecular Structure and Weight

For researchers, scientists, and drug development professionals, a precise understanding of a compound's molecular characteristics is fundamental. This guide provides a detailed analysis of the molecular structure and weight of **4-Acetamido-3-ethoxynitrobenzene**, also known by its IUPAC name N-(4-ethoxy-3-nitrophenyl)acetamide.

Quantitative Molecular Data

A summary of the key quantitative data for N-(4-ethoxy-3-nitrophenyl)acetamide is presented in the table below for clear and easy comparison.

Property	Value
Molecular Formula	C ₁₀ H ₁₂ N ₂ O ₄
Molecular Weight	224.21 g/mol [1]
IUPAC Name	N-(4-ethoxy-3-nitrophenyl)acetamide [1]

Molecular Structure Visualization

The two-dimensional chemical structure of N-(4-ethoxy-3-nitrophenyl)acetamide is depicted in the diagram below. This visualization illustrates the arrangement of the acetamido, ethoxy, and nitro functional groups attached to the central benzene ring.

Caption: Molecular structure of N-(4-ethoxy-3-nitrophenyl)acetamide.

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References

- 1. 3'-Nitro-p-acetophenetidide | C₁₀H₁₂N₂O₄ | CID 15685 - PubChem [pubchem.ncbi.nlm.nih.gov]
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